

Handling and safety precautions for benzyl 2-oxoacetate

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Compound of Interest

Compound Name: Benzyl 2-oxoacetate

Cat. No.: B1599646

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Benzyl 2-Oxoacetate: Technical Support Center

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **benzyl 2-oxoacetate** was not readily available. The following information is compiled from limited safety data for the compound and general safety principles for handling related chemical classes, such as keto-esters and benzyl esters. Researchers, scientists, and drug development professionals should always conduct a thorough, substance-specific risk assessment before handling this chemical.

Troubleshooting Guide & FAQs

This guide addresses potential issues and questions researchers might encounter during experiments involving **benzyl 2-oxoacetate**.

Q1: What are the primary hazards associated with **benzyl 2-oxoacetate**?

A: Based on available data, **benzyl 2-oxoacetate** is associated with the following hazards:

- Harmful if swallowed (H302)[1]
- Causes skin irritation (H315)[1]
- Causes serious eye irritation (H319)[1]
- May cause respiratory irritation (H335)[1]

Q2: I am experiencing eye irritation after handling the compound. What should I do?

A: Immediately flush your eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek medical attention if irritation persists.^[2] The recommended precautionary statement for eye contact is P305+P351+P338.^[1]

Q3: What personal protective equipment (PPE) should I wear when working with **benzyl 2-oxoacetate**?

A: To ensure safety, the following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber).
- Body Protection: A lab coat and, if there is a risk of splashing, an apron or chemical-resistant suit.
- Respiratory Protection: Use in a well-ventilated area, preferably a fume hood, to avoid inhaling vapors.^[1] The precautionary statement P261 advises avoiding breathing dust/fume/gas/mist/vapors/spray.^[1]

Q4: How should I properly store **benzyl 2-oxoacetate**?

A: **Benzyl 2-oxoacetate** should be stored in an inert atmosphere at 2-8°C.^[1] Keep the container tightly closed in a dry and well-ventilated place.

Q5: What should I do in case of an accidental spill?

A: In the event of a spill, ensure the area is well-ventilated and wear appropriate PPE. Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it in a suitable, closed container for disposal. Avoid flushing the chemical into drains.

Q6: Are there any known chemical incompatibilities with **benzyl 2-oxoacetate**?

A: While specific incompatibility data for **benzyl 2-oxoacetate** is limited, as a general precaution for esters, avoid strong oxidizing agents, strong acids, and strong bases, as they

can cause vigorous reactions.

Quantitative Data and Hazard Summary

Property	Value	Source(s)
CAS Number	52709-42-9	[1][3]
Molecular Formula	C9H8O3	[1][3]
Molecular Weight	164.16 g/mol	[1][3]
Storage Temperature	2-8°C (Inert atmosphere)	[1]
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1]
GHS Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1]

Safe Handling Workflow

The following diagram outlines a general workflow for the safe handling of **benzyl 2-oxoacetate** in a laboratory setting.

Caption: Workflow for safe handling of **benzyl 2-oxoacetate**.

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References

- 1. 52709-42-9|Benzyl 2-oxoacetate|BLD Pharm [bldpharm.com]
- 2. ICSC 1331 - BENZYL ACETATE [chemicalsafety.ilo.org]
- 3. 52709-42-9|Benzyl 2-oxoacetate| Ambeed [ambeed.com]
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